

Thermal Degradation Profile of 4-tert-Butylphenol: A Technical Guide

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Compound of Interest		
Compound Name:	4-Tert-butylphenol	
Cat. No.:	B1678320	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the thermal degradation profile of **4-tert-butylphenol** (4-t-BP), an organic compound widely used in the production of phenolic and polycarbonate resins, as an intermediate for antioxidants, and as a chain terminator in polymer synthesis.[1][2][3] Understanding its behavior at elevated temperatures is critical for ensuring process safety, predicting product stability, and controlling impurity profiles in high-temperature applications. This document outlines the degradation pathways in both inert and oxidative atmospheres, presents quantitative data from thermal analysis, and provides detailed experimental protocols.

Executive Summary

The thermal degradation of **4-tert-butylphenol** proceeds through distinct pathways dictated by temperature and the surrounding atmosphere.

- Low-Temperature Degradation (<250°C): In an inert atmosphere, 4-t-BP exhibits initial weight loss starting around 140°C, which concludes near 200°C. This phase is characterized by melting, volatilization, and initial decomposition, primarily involving the loss of the tert-butyl group.
- High-Temperature Inert Atmosphere Degradation (>400°C): At elevated temperatures (400-465°C), the primary degradation mechanisms are isomerization, leading to the formation of



2-tert-butylphenol and 3-tert-butylphenol, and dealkylation, which yields phenol and isobutylene.[4]

 Oxidative Atmosphere Degradation: In the presence of oxygen, degradation begins at lower temperatures compared to an inert atmosphere.[5] The mechanism is initiated by the formation of a phenoxy free radical, which leads to a complex cascade of reactions producing oxidized species such as quinones and, upon complete combustion, carbon oxides.[6][7]

This guide synthesizes available data to provide a robust framework for professionals working with this compound.

Quantitative Thermal Analysis Data

The thermal stability of **4-tert-butylphenol** has been characterized using Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA). The data presented below is compiled from literature sources and provides key temperature points for degradation events.

Table 1: Thermogravimetric and Differential Thermal Analysis (TGA/DTA) Data for **4-tert-Butylphenol**[8]

Parameter	Value	Conditions
Melting Point (T _m) - DTA Endotherm	102.55 °C	Inert Atmosphere
Onset of Decomposition (TGA)	~142 °C	Inert Atmosphere
Decomposition Peak (DTA)	175.54 °C	Inert Atmosphere
End of Decomposition (TGA)	~204 °C	Inert Atmosphere
Mass Loss (142-204°C)	58.08 %	Inert Atmosphere

Table 2: Principal Thermal Degradation Products of 4-tert-Butylphenol



Temperature Range	Atmosphere	Major Products	Minor Products / Intermediates
400 - 465 °C	Inert (Pyrolysis)	Phenol, Isobutylene, 2-tert-Butylphenol, 3- tert-Butylphenol[4]	tert-Butyl radical, Phenoxy radical
> 500 °C	Oxidative (Combustion)	Carbon Oxides (CO, CO ₂)[7]	Quinone-type structures, various oxidized aromatic compounds[6]

Thermal Degradation Pathways and Mechanisms

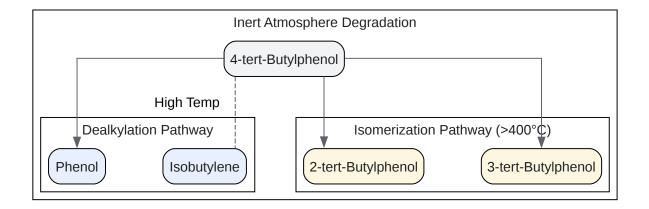
The degradation of **4-tert-butylphenol** is a free-radical process, with distinct pathways depending on the presence of oxygen.[9]

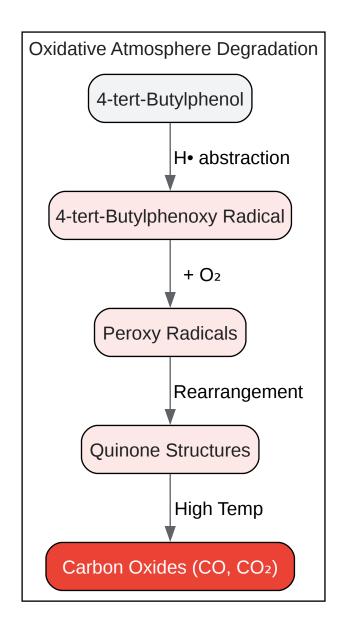
Inert Atmosphere (Pyrolysis)

In the absence of oxygen, the degradation is primarily driven by high thermal energy, leading to isomerization and dealkylation.[4]

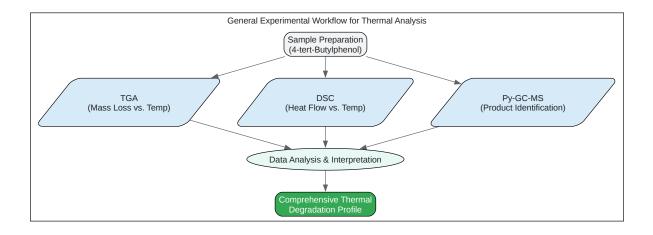
- Dealkylation: The primary pathway involves the homolytic cleavage of the C-C bond between the aromatic ring and the tert-butyl group. This results in the formation of a phenol molecule and an isobutylene molecule. This is a common mechanism for hindered phenols.[6]
- Isomerization: At high temperatures (above 400°C), the tert-butyl group can migrate to the ortho and meta positions, resulting in the formation of 2-tert-butylphenol and 3-tert-butylphenol. This occurs through a radical-mediated rearrangement.[4]











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